

# 5-Oxooctanoyl-CoA: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: 5-oxooctanoyl-CoA

Cat. No.: B15546814

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This technical guide provides an in-depth overview of 5-oxooctanoyl-coenzyme A (**5-oxooctanoyl-CoA**), a derivative of coenzyme A. This document is intended for researchers, scientists, and professionals in drug development who are interested in the metabolism and potential signaling roles of medium-chain fatty acyl-CoAs.

## Core Molecular Data

**5-oxooctanoyl-CoA** is a complex organic molecule crucial for various metabolic processes. The fundamental quantitative data for this molecule are summarized below.

Property	Value	Source
Molecular Weight	907.71 g/mol	[1][2]
Chemical Formula	C <sub>29</sub> H <sub>48</sub> N <sub>7</sub> O <sub>18</sub> P <sub>3</sub> S	[1]

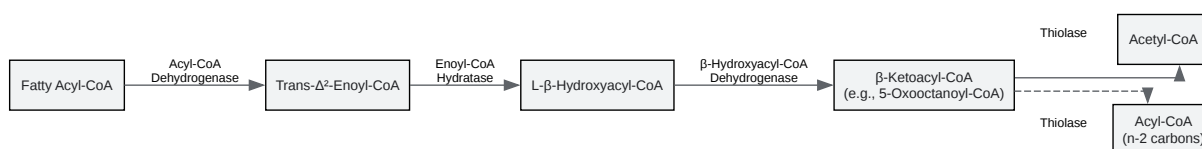
Note: The provided chemical formula is consistent with other related oxo-fatty acyl-CoA molecules.[3]

## Metabolic Significance and Potential Signaling Roles

While specific metabolic pathways detailing the synthesis and degradation of **5-oxooctanoyl-CoA** are not extensively documented in publicly available literature, its structure suggests a role as an intermediate in fatty acid metabolism. Acyl-CoA molecules are central to energy production through beta-oxidation and are involved in various signaling pathways.

Coenzyme A and its derivatives, such as acetyl-CoA and other acyl-CoAs, are at the heart of cellular metabolism and signaling.[3] They are integral to the citric acid cycle, the synthesis and degradation of fatty acids and amino acids, and the regulation of gene expression through processes like histone acetylation.[3]

The diagram below illustrates a generalized pathway for the beta-oxidation of a fatty acyl-CoA, a process in which **5-oxooctanoyl-CoA** would likely participate as an intermediate.



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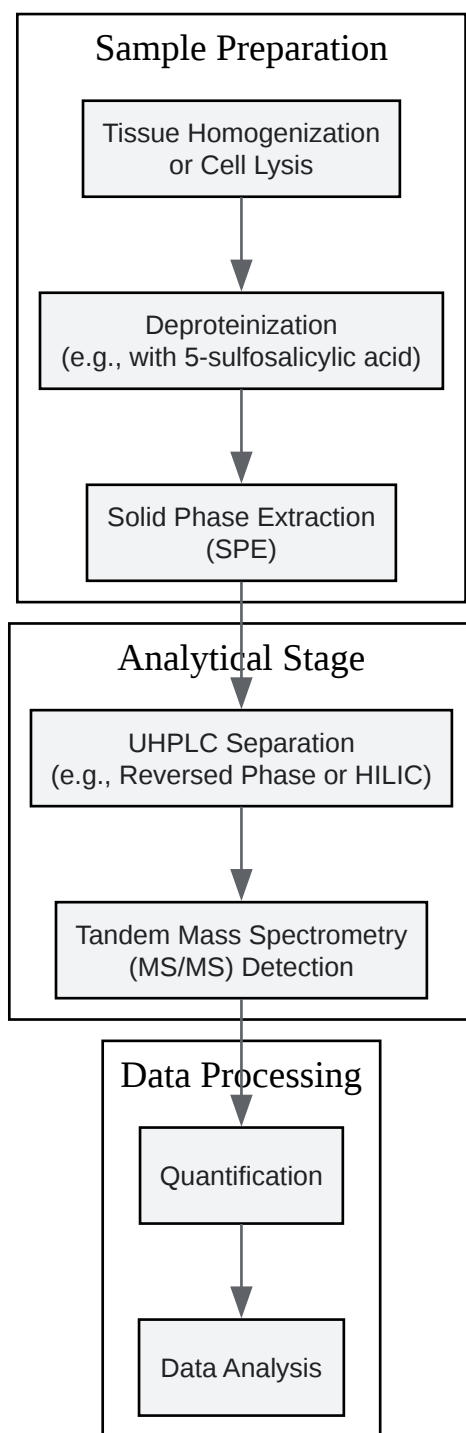
**Figure 1:** Generalized Fatty Acid Beta-Oxidation Pathway.

## Experimental Protocols and Methodologies

Detailed experimental protocols for the specific synthesis of **5-oxooctanoyl-CoA** are not readily available in the surveyed literature. However, general methods for the synthesis and analysis of related acyl-CoA compounds can be adapted. For instance, the enzymatic synthesis of 3-oxooctanoyl-CoA has been described and could potentially be modified for **5-oxooctanoyl-CoA**.

For the analysis and quantification of short-chain acyl-CoAs, including molecules like **5-oxooctanoyl-CoA**, several advanced analytical techniques are employed. High-performance liquid chromatography (HPLC) coupled with tandem mass spectrometry (LC-MS/MS) is a highly selective and sensitive method for this purpose.

A general workflow for the analysis of acyl-CoAs from biological samples is depicted below.



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**Figure 2:** General Workflow for Acyl-CoA Analysis.

This technical guide serves as a foundational resource for researchers. While specific data for **5-oxooctanoyl-CoA** is limited, the provided information on its physicochemical properties and the broader context of acyl-CoA metabolism and analysis offers a strong starting point for further investigation.

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## References

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Address: 3281 E Guasti Rd

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